

Physical and chemical properties of N-benzoyl-L-phenylalanine.

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Compound of Interest

Compound Name: *Benzoyl-L-phenylalanine*

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N-Benzoyl-L-phenylalanine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, experimental protocols, and key applications of N-**benzoyl-L-phenylalanine**. This derivative of the essential amino acid L-phenylalanine serves as a crucial intermediate in organic synthesis and has applications in biochemical research and drug discovery.

Core Physical and Chemical Properties

N-**benzoyl-L-phenylalanine** is a white crystalline solid.^[1] It is an N-acyl-L-phenylalanine, where a benzoyl group is attached to the amino group of L-phenylalanine.^[2] This modification imparts specific chemical characteristics that are leveraged in various scientific applications.

General Properties

The fundamental physical and chemical properties of N-**benzoyl-L-phenylalanine** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ NO ₃	[2][3]
Molecular Weight	269.29 g/mol	[2][3]
CAS Number	2566-22-5	[2][3][4]
Appearance	White crystalline solid	[1]
Melting Point	141-141.5 °C	[5][6]
Boiling Point	532 °C at 760 mmHg	[1]
IUPAC Name	(2S)-2-benzamido-3-phenylpropanoic acid	[2]

Solubility

N-**benzoyl-L-phenylalanine** is soluble in some organic solvents like ethanol and dimethyl sulfoxide (DMSO).^[1] Detailed solubility information is presented below.

Solvent	Concentration	Observation
DMSO	≥ 2.5 mg/mL (9.28 mM)	Clear solution
PEG300/Tween-80/Saline	2.5 mg/mL	A clear solution can be prepared by adding 100 µL of a 25.0 mg/mL DMSO stock solution to 400 µL PEG300, mixing, adding 50 µL Tween-80, mixing, and then adding 450 µL Saline.

Experimental Protocols

Detailed methodologies for the synthesis and characterization of N-**benzoyl-L-phenylalanine** are critical for its application in research and development.

Synthesis of N-Benzoyl-L-phenylalanine

Several methods for the synthesis of N-**benzoyl-L-phenylalanine** have been reported. Two common procedures are detailed below.

Method 1: Schotten-Baumann Reaction

This classic method involves the acylation of L-phenylalanine with benzoyl chloride in the presence of a base.

- Reactants:
 - d,l-phenylalanine (165 g)
 - 1 N Sodium Hydroxide (1100 ml + 1000 ml)
 - Benzoyl chloride (146 g)
 - 5 N Hydrochloric acid
- Procedure:
 - A solution of 165 g of d,l-phenylalanine in 1100 ml of 1 N sodium hydroxide is prepared.
 - Simultaneously, 1000 ml of 1 N sodium hydroxide and 146 g of benzoyl chloride are added over a period of 1 hour while maintaining the temperature at 2-5°C.
 - The reaction mixture is stirred for 3 hours at 5-10°C.
 - The solution is then acidified to pH 4 with 5 N hydrochloric acid.
 - The resulting precipitate is collected, washed with water and acetone, and dried.
- Yield: 234.5 g (87%) of N-benzoyl phenylalanine with a melting point of 185-188°C.[7]

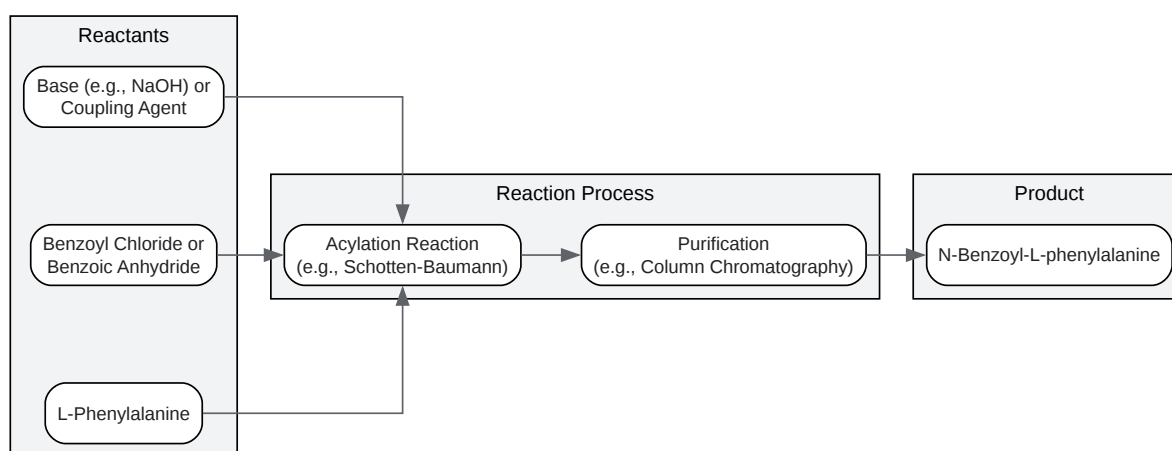
Method 2: Coupling Reaction with Benzoic Anhydride

This method utilizes benzoic anhydride for the N-acylation of the amino acid.

- Reactants:

- L-phenylalanine
- Benzoic anhydride (1 mmol)
- Glacial Acetic Acid (25 mL)
- Procedure:
 - A solution of the amino acid and benzoic anhydride (1 mmol) in 25 mL of acetic acid is refluxed for 2 hours.
 - After cooling to room temperature, the solvent is evaporated under reduced pressure.
 - The residue is purified by column chromatography (hexane-AcOEt, 70:30).
- Yield: 126 mg (47%) of a white solid with a melting point of 141-141.5 °C.[5][6]

A general workflow for the synthesis of N-benzoyl amino acids is depicted in the following diagram.



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Caption: General workflow for the synthesis of N-**benzoyl-L-phenylalanine**.

Spectroscopic Characterization

The structure of N-**benzoyl-L-phenylalanine** can be confirmed using various spectroscopic techniques.

- ¹³C Solid-State NMR Spectroscopy: Studies have been conducted on crystalline and polycrystalline samples of N-benzoyl-DL-phenylalanine and N-**benzoyl-L-phenylalanine**, respectively.[8] These studies help in understanding the molecular structure and hydrogen bonding patterns in the solid state.[8]
- Mass Spectrometry (Electron Ionization): The mass spectrum of N-**benzoyl-L-phenylalanine** provides information about its molecular weight and fragmentation pattern, aiding in its identification.[3]

Biological and Research Applications

N-**benzoyl-L-phenylalanine** and its derivatives have several applications in biological research and drug development.

Enzyme Inhibition

N-**benzoyl-L-phenylalanine** is known to be an inhibitor of chorismate mutase-prephenate dehydrogenase.[9] This enzyme is involved in the shikimate pathway, which is essential for the biosynthesis of aromatic amino acids in bacteria, fungi, and plants. Inhibition of this pathway is a target for the development of herbicides and antimicrobial agents.

Antifungal Activity

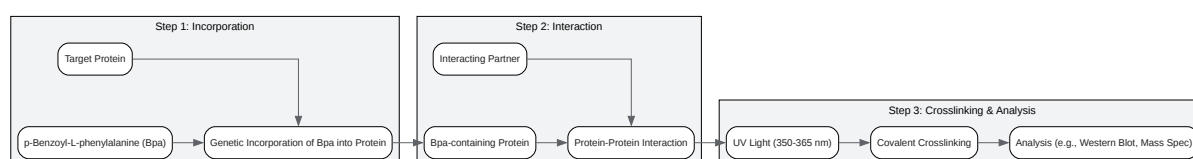
Derivatives of N-benzoyl amino acids have been synthesized and evaluated for their antifungal activity against filamentous fungi such as *Fusarium temperatum* and *Aspergillus fumigatus*.[6]

Photo-affinity Labeling

The photoreactive amino acid p-**benzoyl-L-phenylalanine** (Bpa) is a valuable tool for studying protein-protein interactions.[10][11] Bpa can be genetically incorporated into a protein of interest.[11] Upon exposure to UV light (around 350-365 nm), the benzophenone group forms a

reactive diradical species that can covalently crosslink with interacting proteins in close proximity.[10] This allows for the "capture" of transient or weak protein-protein interactions for subsequent identification and analysis.[10]

The workflow for using **p-benzoyl-L-phenylalanine** in photo-affinity labeling is illustrated below.



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Caption: Workflow for photo-affinity labeling using **p-benzoyl-L-phenylalanine**.

Safety and Handling

While **N-benzoyl-L-phenylalanine** is generally considered to have good safety, standard laboratory precautions should be followed.[1]

- Avoid contact with eyes and skin. In case of accidental contact, rinse immediately with plenty of water.[1]
- Ensure good ventilation to avoid inhaling dust.[1]
- Store away from oxidants and strong acids.[1]

This guide provides a comprehensive overview of **N-benzoyl-L-phenylalanine** for professionals in research and drug development. The detailed information on its properties,

synthesis, and applications should serve as a valuable resource for its effective utilization in scientific endeavors.

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